

Essential Safety and Operational Guide for Handling 2,3-Diphenylpyrazine

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Compound of Interest

Compound Name: 2,3-Diphenylpyrazine

Cat. No.: B073985

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **2,3-Diphenylpyrazine**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Physicochemical and Safety Data

Quantitative data for **2,3-Diphenylpyrazine** is summarized in the table below for easy reference.

| Property | Value | Reference |
|-------------------|---------------------------------|---------------------|
| Molecular Formula | C16H12N2 | [1] |
| Molecular Weight | 232.29 g/mol | [1] |
| Physical State | Solid Crystalline | [1] |
| Appearance | Light brown | [1] |
| Odor | Odorless | [1] |
| Melting Point | 119 - 122 °C (246.2 - 251.6 °F) | [1] |
| Solubility | Insoluble in water | [1] |
| Stability | Moisture sensitive | [1] |

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard statements for **2,3-Diphenylpyrazine** are not consistently available, prudent laboratory practice dictates treating it as a potentially hazardous substance. The following PPE is mandatory for handling this compound to minimize exposure.[\[2\]](#)

| PPE Item | Specification | Rationale |
|-----------------|--|--|
| Eye Protection | Chemical safety goggles or glasses with side-shields (conforming to EN166 or OSHA 29 CFR 1910.133). | Protects eyes from potential splashes or dust. [1] [3] [4] |
| Hand Protection | Appropriate chemical-resistant protective gloves (e.g., nitrile). Inspect gloves before use. | Prevents skin contact with the chemical. [3] [4] |
| Skin and Body | Long-sleeved lab coat and appropriate clothing to prevent skin exposure. | Minimizes the risk of skin exposure. [1] [3] |
| Respiratory | Use in a well-ventilated area. If dust formation is likely, a particle filter respirator may be necessary. | Avoids inhalation of dust or fumes. [1] [2] |

Operational Plan: Step-by-Step Handling Procedures

Engineering Controls:

- Handle **2,3-Diphenylpyrazine** in a well-ventilated area, such as a chemical fume hood, especially when weighing or transferring the solid to avoid dust formation.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Step-by-Step Protocol for Weighing and Transferring:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Assemble all necessary equipment (spatulas, weigh boats, containers, etc.).
- Don PPE: Put on the required personal protective equipment as detailed in the table above.
- Weighing:
 - Carefully open the container of **2,3-Diphenylpyrazine** inside a chemical fume hood.
 - Use a clean spatula to transfer the desired amount of the solid to a weigh boat on a calibrated analytical balance.
 - Avoid creating dust. If any dust is generated, it should be contained within the fume hood.
- Transfer:
 - Carefully add the weighed solid to the reaction vessel or container.
 - If dissolving, add the solvent to the solid slowly to prevent splashing.
- Clean-up:
 - Tightly seal the container of **2,3-Diphenylpyrazine**.
 - Clean any residual solid from the spatula and work surface using a dry method (e.g., a brush or wipe) and dispose of the cleaning materials as hazardous waste.
 - Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container to protect from moisture.[\[1\]](#)[\[3\]](#)
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

First-Aid Measures

In the event of accidental exposure, follow these first-aid measures:

| Exposure Route | First-Aid Procedure |
|----------------|--|
| Eye Contact | Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention. [1] [2] |
| Skin Contact | Wash off immediately with soap and plenty of water for at least 15 minutes. Seek medical attention. [1] [2] |
| Inhalation | Move to fresh air. If breathing is difficult, seek medical attention. [1] [2] |
| Ingestion | Clean mouth with water and drink plenty of water afterwards. Seek medical attention. [1] [2] |

Disposal Plan: Step-by-Step Waste Management

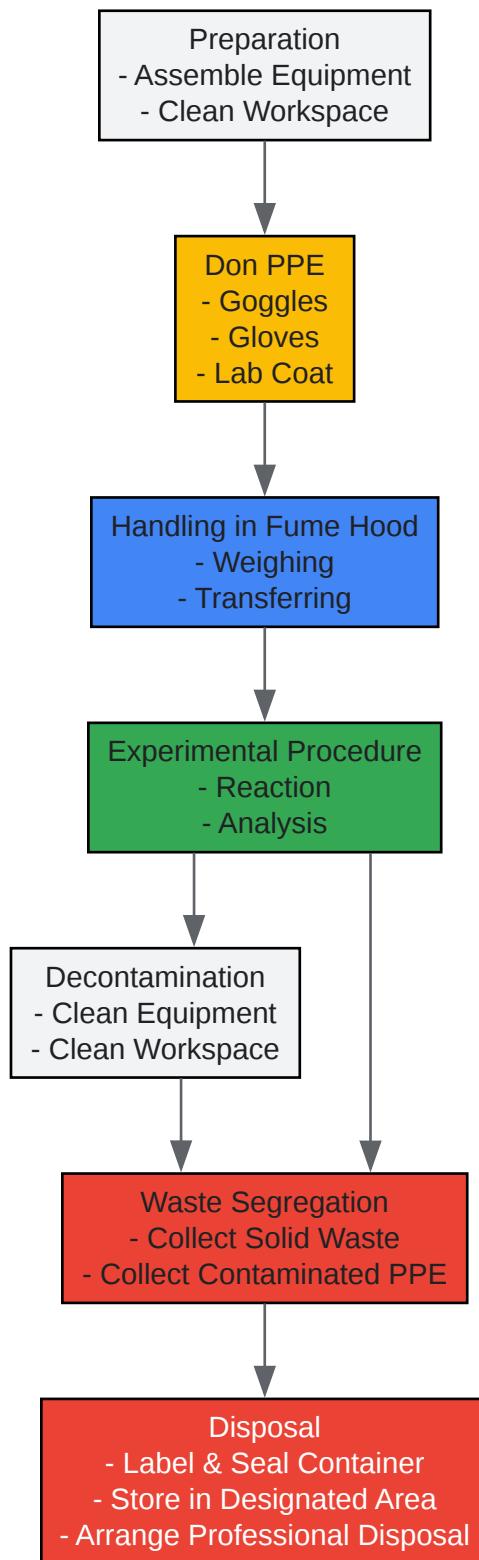
2,3-Diphenylpyrazine and any contaminated materials must be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in regular trash.[\[1\]](#)[\[2\]](#)

Step-by-Step Disposal Protocol:

- Segregation: Identify and segregate all waste contaminated with **2,3-Diphenylpyrazine**, including unused product, contaminated gloves, weigh boats, and cleaning materials.[\[2\]](#)
- Containment: Place the waste into a compatible, clean, and dry container. The container must be sealable.[\[2\]](#)[\[5\]](#)
- Labeling: Securely seal the container and clearly label it as "HAZARDOUS WASTE". The label must include the full chemical name: "**2,3-Diphenylpyrazine**".[\[2\]](#)[\[5\]](#)
- Storage: Store the sealed hazardous waste container in a designated, well-ventilated waste accumulation area, away from incompatible materials.
- Disposal: Arrange for pickup and disposal by a certified hazardous waste disposal service in accordance with your institution's and local regulations.[\[2\]](#)
- Documentation: Maintain a record of the waste transfer for regulatory compliance.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **2,3-Diphenylpyrazine** from preparation to disposal.



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